

1-Pentadecanol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Pentadecanol

Cat. No.: B10829556

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **1-pentadecanol**. The information is intended for professionals in research and drug development who may handle this long-chain fatty alcohol. This document summarizes key safety data, outlines experimental protocols for toxicity testing, and provides clear, actionable guidance for safe laboratory practices.

Chemical and Physical Properties

1-Pentadecanol is a saturated long-chain fatty alcohol. At room temperature, it exists as a white, flaky solid.^[1] It is used as an ingredient in industrial chemicals, lubricating oils, and consumer products like lotions and creams.^[1]

Property	Value
Chemical Formula	C ₁₅ H ₃₂ O
Molecular Weight	228.41 g/mol [2]
CAS Number	629-76-5[3]
Appearance	White solid[4]
Melting Point	41-44 °C (106-111 °F)[3]
Boiling Point	269-271 °C (516-520 °F)[3]
Flash Point	112 °C (234 °F) - closed cup[3]
Water Solubility	Insoluble[5]
Density	0.842 kg/L at 40 °C[1]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-pentadecanol** is classified with the following hazards:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.

Some safety data sheets may also indicate potential for skin and eye irritation.[3] Long-chain primary alcohols like **1-pentadecanol** generally exhibit low oral, skin, and respiratory toxicity.[3] However, prolonged contact with the undiluted substance can lead to defatting of the skin.[3]

Toxicological Data

Specific quantitative toxicological data for **1-pentadecanol** is limited. Much of the assessment of its toxicity is based on data from structurally similar long-chain alcohols through a process called "read-across." [6] Generally, long-chain alcohols (C12-C16) are considered to be mild

skin irritants, and their potential for eye irritation is minimal.^[7] They are not considered to be skin sensitizers.^[7]

Endpoint	Species	Result	Classification
Acute Oral Toxicity	Not available	Data not available	Category 4 (GHS)
Acute Dermal Toxicity	Not available	Data not available	Not classified
Acute Inhalation Toxicity	Not available	Data not available	Not classified
Skin Irritation/Corrosion	Not available	Considered a mild irritant (read-across)	Not classified
Eye Irritation/Corrosion	Not available	Minimal irritation potential (read-across)	Not classified
Ecotoxicity (Reproduction)	Daphnia magna	21-day EC ₁₀ = 0.012 mg/L ^[8]	Aquatic Chronic 1

Experimental Protocols for Safety Assessment

The safety assessment of chemicals like **1-pentadecanol** typically follows standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (Based on OECD Guideline 423: Acute Toxic Class Method)

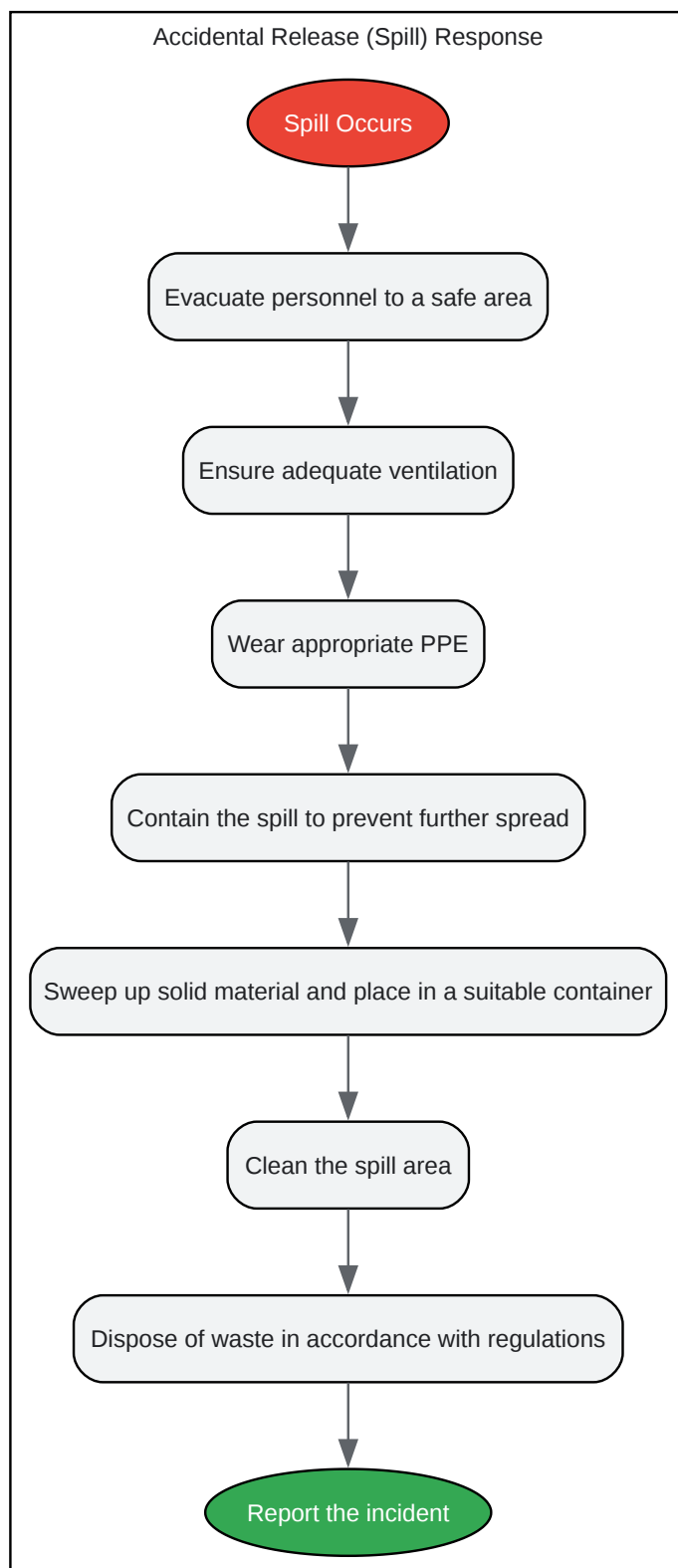
This method is a stepwise procedure using a minimum number of animals to classify a substance based on its acute oral toxicity.

Methodology:

- **Animal Selection:** Healthy, young adult rats of a single sex (usually females) are used.
- **Dosing:** The test substance is administered orally in a stepwise procedure with fixed doses (e.g., 5, 50, 300, 2000 mg/kg). Each step uses three animals.

- Observation: The animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- Endpoint: The absence or presence of compound-related mortality at a given step determines the next step (e.g., dosing at a higher or lower level, or stopping the test). The results are used to classify the substance according to GHS categories.





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